

# Application Note: Experimental Setup for Impact and Friction Sensitivity Testing

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## Compound of Interest

Compound Name: 3,5-dinitro-1H-pyrazole

CAS No.: 38858-89-8

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## Executive Summary

The characterization of mechanical sensitivity—specifically to impact and friction—is a critical safety gate in the development of energetic materials, propellants, and high-energy pharmaceutical intermediates (e.g., azides, diazo compounds, peroxides).

This guide details the experimental protocols for the BAM Fallhammer (Impact) and BAM Friction Tester, aligning with UN Recommendations on the Transport of Dangerous Goods (Manual of Tests and Criteria, Test Series 3). Unlike standard operating procedures that merely list steps, this document integrates the tribochemical mechanisms of initiation to ensure researchers understand the variables affecting reproducibility and safety.

## Theoretical Framework: The "Hot Spot" Mechanism

To control sensitivity, one must understand ignition. Bulk heating rarely initiates mechanical explosions; rather, energy concentrates in microscopic regions called "Hot Spots."

## Mechanisms of Initiation

According to the foundational work by Bowden and Yoffe, mechanical energy is converted to thermal energy via three primary modes:

- Adiabatic Compression: (Dominant in Impact) Trapped gas bubbles (

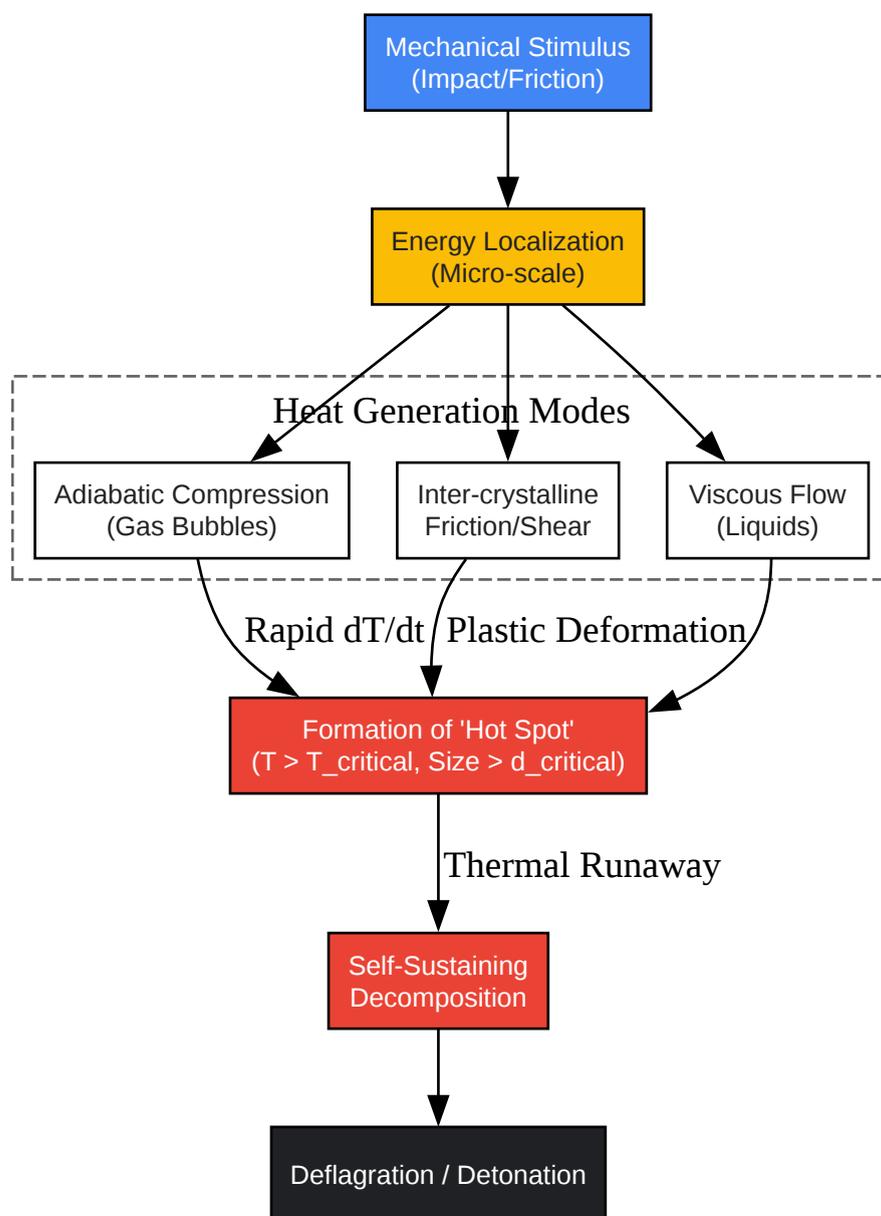
) inside the crystal lattice or between crystals are compressed rapidly, causing a sharp temperature spike (

) that ignites the surrounding material.

- Frictional Heating: (Dominant in Friction) As surfaces slide, asperities (microscopic roughness) interlock and shear. The plastic deformation generates intense localized heat.
- Viscous Heating: Rapid flow of viscous liquids through narrow orifices (cracks) generates heat.

## Mechanism Visualization

The following diagram illustrates the pathway from mechanical stimulus to detonation.



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Figure 1: The Bowden-Yoffe "Hot Spot" model illustrating how bulk mechanical energy focuses into microscopic ignition points.

## Protocol A: Impact Sensitivity (BAM Fallhammer)

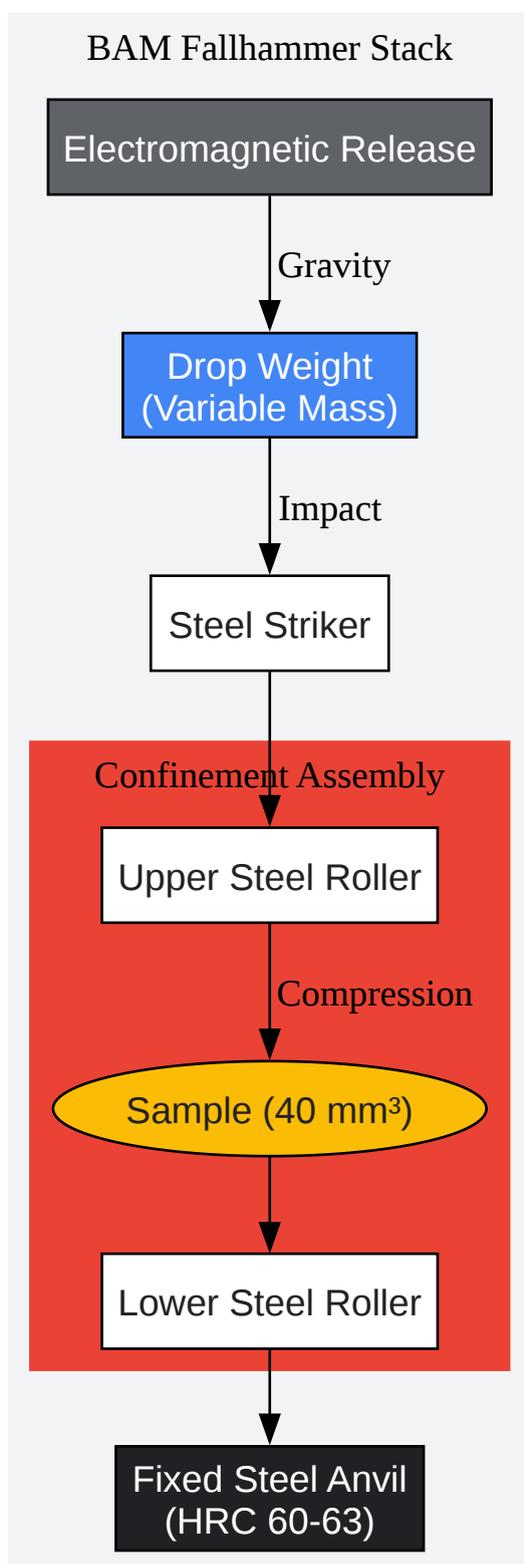
Standard: UN Test 3(a)(ii) / ASTM E680 (Modified) Objective: Determine the drop height at which the sample has a 50% probability of initiation (

).

## Equipment Configuration

The BAM Fallhammer uses a guided drop weight to impact a striker resting on the sample.

- Drop Weights: 1 kg, 2 kg, 5 kg, 10 kg (Standard: 2 kg or 5 kg).
- Anvil: Seamless, hardened steel (HRC 60-63).[\[1\]](#)
- Sample Assembly: Two steel cylinders (rollers) with the sample sandwiched between them, held by a guide ring.



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Figure 2: Vertical energy transfer stack of the BAM Fallhammer. Proper alignment is critical to prevent energy loss via friction in the guides.

## Experimental Procedure

- Preparation: Sieving sample to 0.5–1.0 mm (standardization of particle size reduces void volume variability). Dry sample to constant weight (moisture desensitizes via heat sink effects).
- Volume Dosing: Measure exactly 40 mm<sup>3</sup> (approx. 30-50 mg depending on density) using a volumetric spoon. Do not weigh; volume controls the confinement pressure.
- Assembly:
  - Place lower roller in the guide ring.
  - Deposit sample centrally.<sup>[2]</sup>
  - Place upper roller.
  - Center the assembly on the anvil.
- The Drop: Raise weight to target height.<sup>[3]</sup> Release.
- Observation: Record "Go" (explosion, flame, smoke, or audible "crack") or "No-Go."
  - Note: If unsure, check for residue decomposition or gas pressure marks on the rollers.

## Statistical Method: Bruceton Staircase (Up-and-Down)

Do not use random drops. Use the Bruceton method to efficiently find the mean (

).<sup>[4]</sup>

- Step Size ( ): Choose a logarithmic step (e.g., 0.1 log units).
- Rule:

- If Go ( $H_{min}$ ): Decrease height by one step.
- If No-Go ( $H_{max}$ ): Increase height by one step.
- Data Requirement: Minimum 30 drops for statistical validity.

Calculation of

:

Where:

- = Lowest height in the analysis range.
- = Step interval.[4][5]
- = Total number of events (sum of the less frequent event, usually "Go").
- (Sum of step index frequency).
- Use  $N_{Go}$  if analyzing "No-Go"s,  $N_{NoGo}$  if analyzing "Go"s.

## Protocol B: Friction Sensitivity (BAM Friction Tester)

Standard: UN Test 3(b)(i) Objective: Determine the Limiting Load (lowest load with reaction) or

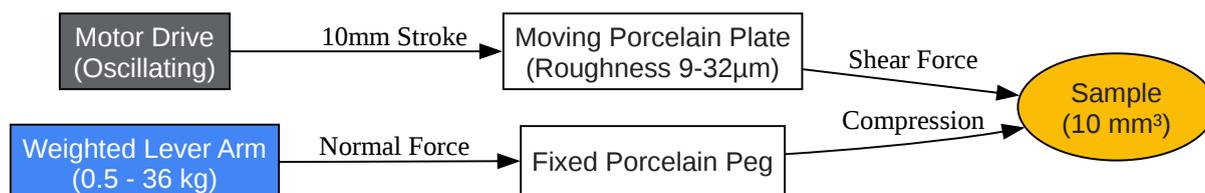
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### Equipment Configuration

Friction testing is highly dependent on the surface roughness of the porcelain.

- Stationary Part: Cylindrical Porcelain Peg (10 mm dia, rounded tip).[6]

- Moving Part: Porcelain Plate (25 x 25 x 5 mm), surface roughness 9–32  $\mu\text{m}$ .
- Motion: A single 10 mm stroke at constant velocity.



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Figure 3: Interaction diagram for BAM Friction testing. The normal force is applied via the lever arm while the plate moves horizontally.

## Experimental Procedure

- Preparation: Use fresh porcelain parts for every test. Old plates have smoothed asperities, yielding false negatives.
- Dosing: Place 10 mm<sup>3</sup> of sample on the porcelain plate.
- Loading: Lower the peg onto the sample.[6] Apply the load weight (Standard steps: 5, 10, 20, 40, 60, 80, 120, 160, 240, 360 N).[6]
- Actuation: Trigger the motor. The plate moves 10 mm once.[6][7]
- Criteria: Look for "Flash," "Smoke," or "Crack."
  - Warning: High friction loads can grind the porcelain, creating a "snapping" sound. Distinguish this from chemical initiation by smell/smoke.

## Threshold Determination (1-in-6 Rule)

Unlike Impact (which seeks a mean), Friction testing often seeks a Threshold Limit.

- Start at high load (e.g., 360 N).

- If reaction: Reduce load.
- If no reaction: Repeat 6 times at that load.
- Limiting Load: The highest load at which 0 out of 6 trials react.

## Data Presentation & Classification

Summarize results in a standardized matrix to determine handling categories.

### Classification Table (UN/BAM Standards)

| Sensitivity Class | Impact Energy (J) | Friction Load (N) | Handling Precaution                                 |
|-------------------|-------------------|-------------------|---|
| Very Sensitive    | J                 | N                 | Extreme Danger:<br>Robot handling only.             |
| Sensitive         | J                 | N                 | High Risk: ESD<br>grounding, shielding<br>required. |
| Moderate          | J                 | N                 | Standard energetic<br>handling protocols.           |
| Insensitive       | J                 | N                 | Safe for standard<br>transport (Class<br>1.5/4.1).  |

Note: Impact Energy (

) is calculated as

.

### Reference Values (Calibration)

Always run a reference standard to validate equipment calibration.

| Material                               | Impact Sensitivity (<br>, 2kg) | Friction Sensitivity<br>(Limiting Load) |
|--|--------------------------------|---|
| RDX<br>(Cyclotrimethylenetrinitramine) | ~38 cm (7.5 J)                 | 120 N                                   |
| PETN (Pentaerythritol<br>tetranitrate) | ~15 cm (3 J)                   | 60 N                                    |
| TNT (Trinitrotoluene)                  | > 100 cm (Insensitive)         | > 360 N                                 |

## Safety & Environmental Control

CRITICAL: These tests are designed to cause explosions.

- Shielding: The apparatus must be enclosed in a polycarbonate or steel blast shield.
- Remote Operation: Trigger mechanisms (electromagnets/motors) must be operated from outside the shield.
- PPE: Flame-resistant lab coat, face shield, and ear protection (impulse noise can exceed 140 dB).
- Cleaning:
  - Impact: Clean rollers with acetone between drops. Grit acts as a sensitizer (friction hotspot).
  - Friction: Discard porcelain after one use.
- Waste: Unreacted samples are still live. Neutralize chemically before disposal.

## References

- United Nations Economic Commission for Europe (UNECE). Recommendations on the Transport of Dangerous Goods: Manual of Tests and Criteria. 7th Revised Edition, 2019. [\[Link\]](#)

- Bowden, F. P., & Yoffe, A. D. Initiation and Growth of Explosion in Liquids and Solids. Cambridge University Press, 1952. (Foundational "Hot Spot" Theory).[8]
- ASTM International. ASTM E680-10(2018): Standard Test Method for Drop Weight Impact Sensitivity of Solid-Phase Hazardous Materials.[Link]
- Federal Institute for Materials Research and Testing (BAM). Explosives and Pyrotechnics - Determination of Impact and Friction Sensitivity.[7] Berlin, Germany.
- Dixon, W. J., & Mood, A. M. (1948).[5] "A Method for Obtaining and Analyzing Sensitivity Data." [2][3][5][7] Journal of the American Statistical Association, 43(241), 109-126. (Source of the Bruceton Method).[4][9]

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## Sources

- 1. [unece.org](http://unece.org) [[unece.org](http://unece.org)]
- 2. [apps.dtic.mil](http://apps.dtic.mil) [[apps.dtic.mil](http://apps.dtic.mil)]
- 3. [smsenergetics.com](http://smsenergetics.com) [[smsenergetics.com](http://smsenergetics.com)]
- 4. [apps.dtic.mil](http://apps.dtic.mil) [[apps.dtic.mil](http://apps.dtic.mil)]
- 5. Bruceton analysis - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 6. [etusersgroup.org](http://etusersgroup.org) [[etusersgroup.org](http://etusersgroup.org)]
- 7. [utec-corp.com](http://utec-corp.com) [[utec-corp.com](http://utec-corp.com)]
- 8. [cdnsiencepub.com](http://cdnsiencepub.com) [[cdnsiencepub.com](http://cdnsiencepub.com)]
- 9. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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